

An In-Depth Technical Guide to Butane-1,3-dithiol

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Compound of Interest

Compound Name: 1,3-Butanedithiol

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Introduction

Butane-1,3-dithiol, a versatile organosulfur compound, holds significance in various chemical applications, ranging from its use as a potent flavoring agent to its role as a key intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical identity, properties, and relevant experimental protocols, tailored for professionals in research and development.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name butane-1,3-dithiol is also known by several synonyms.^[1] Understanding these alternative names is crucial for a comprehensive literature search and chemical sourcing.

- 1,3-Dimercaptobutane^{[1][2]}
- FEMA No. 3529^{[1][2]}
- 1,3-butane dithiol^[1]

Physicochemical Properties

A summary of the key physical and chemical properties of butane-1,3-dithiol is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference
Molecular Formula	C4H10S2	[1]
Molecular Weight	122.25 g/mol	
Appearance	Liquid with a meaty odor	[1]
Density	1.052 g/mL at 20 °C	[1]
Refractive Index	1.526-1.536 at 20 °C	[1]
Solubility	Insoluble in water; miscible in fat	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of butane-1,3-dithiol is not readily available in the reviewed literature, the synthesis of analogous dithiols and the related diol provides valuable insights into potential synthetic routes. A common method for the preparation of dithiols involves the reaction of the corresponding dihalide with a sulfur nucleophile. For instance, 1,4-dibromobutane can be prepared from tetrahydrofuran (THF).[3]

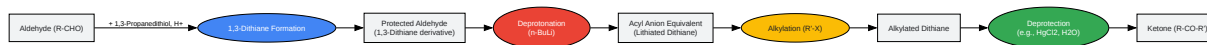
A plausible, though not explicitly documented, route for the synthesis of butane-1,3-dithiol could involve the conversion of 1,3-butanediol to a di-halo derivative, followed by nucleophilic substitution with a thiolating agent. The synthesis of 1,3-butanediol itself can be achieved through the catalytic hydrogenation of 3-hydroxybutanal.[4][5]

Applications in Organic Synthesis: The Corey-Seebach Reaction

Dithiols, such as the closely related 1,3-propanedithiol, are instrumental in the Corey-Seebach reaction, a powerful tool in organic synthesis for "umpolung" (reactivity inversion).[6][7][8] This

reaction allows for the transformation of an aldehyde into an acyl anion equivalent, which can then react with various electrophiles.[7][9]

The logical workflow of the Corey-Seebach reaction is depicted in the following diagram:



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Workflow of the Corey-Seebach Reaction.

This reaction pathway highlights the utility of 1,3-dithiols in protecting carbonyl groups and in facilitating carbon-carbon bond formation through the generation of a nucleophilic acyl anion equivalent.[7]

Metabolic Pathways of a Related Compound: 1,3-Butanediol

While specific metabolic pathways for butane-1,3-dithiol are not well-documented, the metabolism of the analogous compound, 1,3-butanediol, has been studied. In vivo studies in rats suggest that 1,3-butanediol is likely oxidized to β -hydroxybutyric acid.[10] The metabolism of (R)-1,3-butanediol, in particular, is noted for its efficient conversion to the ketone body beta-hydroxybutyrate (BHB) in the liver, which can then serve as an energy source.[4][11]

The proposed metabolic conversion of 1,3-butanediol is illustrated below:



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Metabolic conversion of (R)-1,3-Butanediol.

This metabolic pathway is of interest in the study of ketogenesis and alternative energy substrates for the body.[4][11]

Conclusion

Butane-1,3-dithiol is a compound with established applications, particularly in the flavor industry, and significant potential in synthetic organic chemistry, drawing parallels from the reactivity of similar dithiols. While detailed synthesis protocols for this specific molecule require further exploration, the principles of dithiol synthesis and their application in powerful synthetic methodologies like the Corey-Seebach reaction provide a solid foundation for its use in research and development. Further investigation into its metabolic fate and potential biological activities, guided by the understanding of its diol analog, may unveil new avenues for its application in the life sciences.

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